

# Application Notes and Protocols: Methanesulfonic Anhydride in Friedel-Crafts Acylation

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## Compound of Interest

Compound Name: Methanesulfonic anhydride

Cat. No.: B054373

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## Introduction

Friedel-Crafts acylation is a cornerstone of organic synthesis, enabling the formation of carbon-carbon bonds and the production of valuable aryl ketones.[1][2] However, traditional methods often rely on stoichiometric amounts of Lewis acid catalysts, such as aluminum chloride, which can generate significant metallic and halogenated waste.[3][4] **Methanesulfonic anhydride** (MSAA) has emerged as a powerful and environmentally benign reagent for promoting Friedel-Crafts acylation reactions.[3][4][5][6][7] This "greener" methodology offers a metal- and halogen-free approach, minimizing waste and aligning with the principles of sustainable chemistry.[3][4][7]

MSAA serves as an excellent activating agent for both aryl and alkyl carboxylic acids, facilitating their reaction with aromatic compounds to produce aryl ketones in good yields.[3][4][7] A key advantage of this method is its ability to proceed with only a slight excess of the aromatic nucleophile and often without the need for an additional solvent, significantly reducing the environmental impact.[3][4] The in situ generation of methanesulfonic acid from the reaction of MSAA with the carboxylic acid is typically sufficient to catalyze the acylation, even for electron-deficient aromatic systems.[3][4]

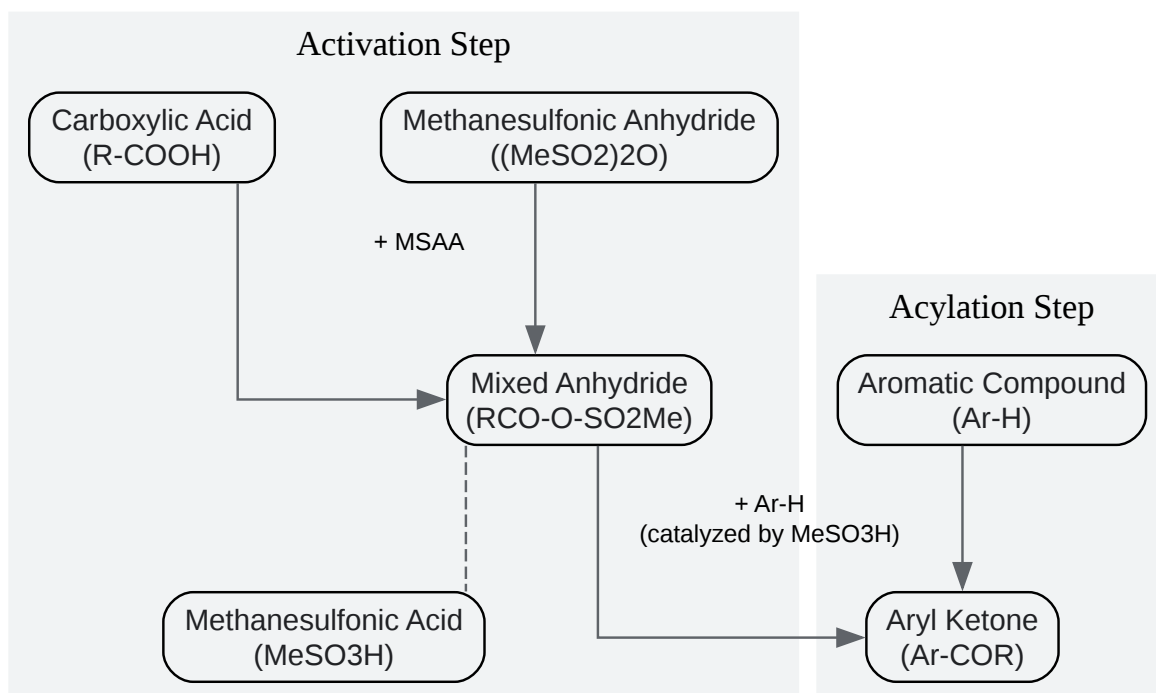
## Advantages of Using Methanesulfonic Anhydride

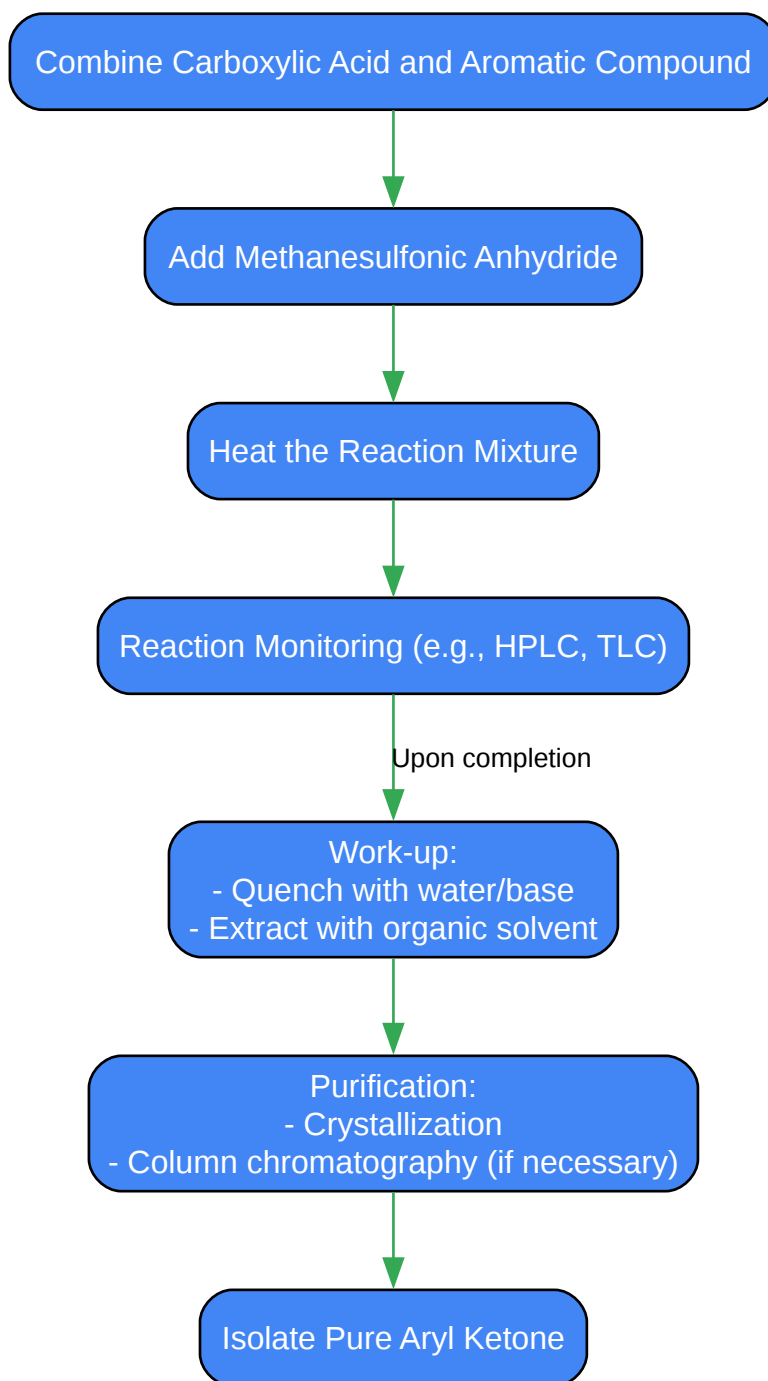
- Environmentally Friendly: Eliminates the use of metallic and halogenated catalysts, leading to a "greener" synthesis with minimal and biodegradable waste.[3]
- High Efficiency: Provides good to excellent yields of aryl ketones.[3][4]
- Broad Substrate Scope: Effective for a wide range of aryl and alkyl carboxylic acids and aromatic compounds, including electron-deficient systems.[3]
- Reduced Waste: Reactions can often be performed without a solvent and with only a small excess of the aromatic reactant, leading to a low environmental factor.[3] For instance, the reaction of 4-fluorobenzoic acid with toluene produces only 50 g of waste per 10 g of product.[3]
- Simplified Work-up: Products can often be isolated by simple crystallization.[3]

## Reaction Mechanism and Workflow

The reaction proceeds through the formation of a mixed anhydride intermediate.

**Methanesulfonic anhydride** activates the carboxylic acid, which then undergoes electrophilic aromatic substitution with the aromatic compound. The methanesulfonic acid generated as a byproduct is a strong acid and catalyzes the reaction.





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